

Didesmethylsibutramine-d7 material safety data sheet (MSDS)

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Compound of Interest

Compound Name: **Didesmethylsibutramine-d7**

Cat. No.: **B1650607**

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Technical Guide: Didesmethylsibutramine-d7

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Didesmethylsibutramine-d7**, a deuterated analog of Didesmethylsibutramine, which is an active metabolite of the anorectic drug Sibutramine. This guide consolidates available data on its chemical and physical properties, safety information, metabolic pathway, and analytical methodologies.

Chemical and Physical Properties

Didesmethylsibutramine-d7 is primarily utilized as an internal standard in pharmacokinetic and metabolic studies of Sibutramine due to its mass difference from the parent compound.[\[1\]](#) The following tables summarize the key chemical and physical properties for both **Didesmethylsibutramine-d7** and its non-deuterated counterpart.

Table 1: Chemical Identification

Identifier	Didesmethylsibutramine-d7 Hydrochloride	N,N-Didesmethyl Sibutramine
Synonyms	1-(1-(4-Chlorophenyl)cyclobutyl)-3-(methyl-d3)butan-3,4,4,4-d4-1-amine, hydrochloride (1:1)[2] [3]	1-[1-(4-chlorophenyl)cyclobutyl]-3-methylbutan-1-amine[4][5]
CAS Number	1188263-87-7[2]	84467-54-9[4][5]
Molecular Formula	C ₁₅ H ₁₅ D ₇ CIN · HCl[2]	C ₁₅ H ₂₂ CIN[4][5]
Molecular Weight	258.84 (free base) + 36.46 (HCl)[2][3]	251.80 g/mol [4]

Table 2: Physical and Chemical Properties

Property	Didesmethylsibutramine-d7 Hydrochloride	N,N-Didesmethyl Sibutramine
Appearance	Data not available	Data not available
Storage Conditions	2-8°C Refrigerator[6]	Keep container tightly closed in a dry and well-ventilated place.[7]
Shipping Conditions	Ambient temperature[6]	Data not available
Solubility	Data not available	Data not available
Boiling Point	Data not available	337.90 °C[8]
Density	Data not available	1.072 g/cm ³ [8]

Safety and Hazard Information

A complete Material Safety Data Sheet (MSDS) for **Didesmethylsibutramine-d7** is not readily available. The following information is derived from the MSDS of the non-deuterated N,N-

Didesmethyl Sibutramine and should be considered as a proxy. It is important to handle this compound as a pharmaceutical-related substance of unknown potency.

Table 3: Hazard Identification and First Aid

Hazard	Description
Pictogram(s)	No data available[7]
Signal Word	No data available[7]
Hazard Statement(s)	No data available[7]
Precautionary Statement(s)	No data available[7]
First-Aid: Inhalation	If breathing is difficult, remove to fresh air and keep at rest in a position comfortable for breathing. Call a physician if symptoms develop or persist.[7]
First-Aid: Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[7]
First-Aid: Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[7]
First-Aid: Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[7]

Table 4: Fire-Fighting and Accidental Release Measures

Measure	Description
Suitable Extinguishing Media	Water, dry chemical, carbon dioxide, or alcohol-resistant foam. [7]
Specific Hazards	Carbon oxides, Nitrogen oxides, Hydrogen fluoride, Sulphur oxides. [7]
Protective Equipment	Wear self-contained breathing apparatus for fire fighting if necessary. [7]
Personal Precautions	Keep unnecessary personnel away. Wear appropriate personal protective equipment. Avoid inhalation of dust. Do not touch damaged containers or spilled material unless wearing appropriate protective clothing. Ensure adequate ventilation. [7]
Environmental Precautions	Avoid discharge into drains, water courses, or onto the ground. [7]
Cleaning Methods	Absorb spill with inert material, then place in a chemical waste container. [7]

Table 5: Handling, Storage, and Personal Protection

Aspect	Recommendation
Handling	Avoid contact with skin and eyes. Use in a well-ventilated area. Wash thoroughly after handling. [7]
Storage	Keep container tightly closed in a dry and well-ventilated place.[7]
Engineering Controls	A laboratory fume hood or other appropriate form of local exhaust ventilation.[7]
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields.[7]
Skin Protection	Wear fire/flame resistant and impervious clothing. Handle with gloves.[7]
Respiratory Protection	If the respirator is the only means of protection, a full-face supplied air respirator must be used. [7]

Table 6: Stability and Reactivity

Parameter	Information
Reactivity	The product is stable and non-reactive under normal conditions of use, storage, and transport.
Chemical Stability	Material is stable under normal conditions.
Possibility of Hazardous Reactions	No dangerous reaction known under conditions of normal use.
Conditions to Avoid	Contact with incompatible materials.
Incompatible Materials	Strong oxidizing agents.
Hazardous Decomposition Products	Irritating and/or toxic fumes or gases. Emits toxic fumes under fire conditions.[7]

Table 7: Toxicological Information (for N,N-Didesmethyl Sibutramine)

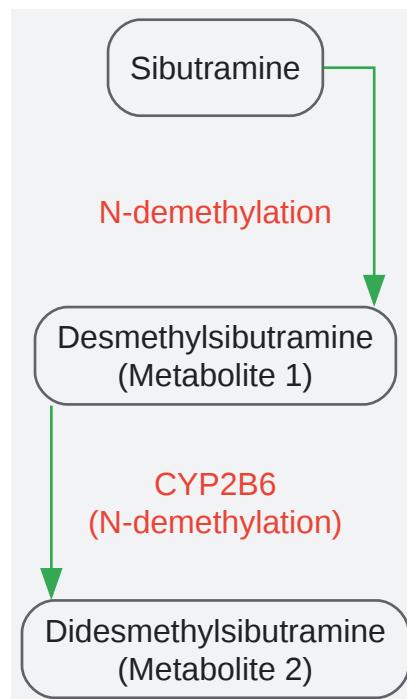
Endpoint	Result
Acute Toxicity (Oral LD50)	No data available[7]
Acute Toxicity (Inhalation)	No data available[7]
Acute Toxicity (Dermal)	No data available[7]
Skin Corrosion/Irritation	No data available[7]
Serious Eye Damage/Irritation	No data available[7]
Respiratory or Skin Sensitization	No data available[7]
Germ Cell Mutagenicity	No data available[7]
Carcinogenicity	No data available[7]
Reproductive Toxicity	No data available[7]
STOT-Single Exposure	No data available[7]
STOT-Repeated Exposure	No data available[7]
Aspiration Hazard	Based on available data, the classification criteria are not met.[7]

Ecological Information: There are no data on the ecotoxicity of this product.[7]

Disposal Considerations: Product may be burned in an incinerator equipped with an afterburner and scrubber. Excess and expired materials should be offered to a licensed hazardous material disposal company.[7]

Metabolic Pathway of Sibutramine

Didesmethylsibutramine is an active metabolite of Sibutramine. Following administration, Sibutramine undergoes N-demethylation to form desmethylsibutramine (Metabolite 1), which is further demethylated by the enzyme CYP2B6 to produce didesmethylsibutramine (Metabolite 2).[4]



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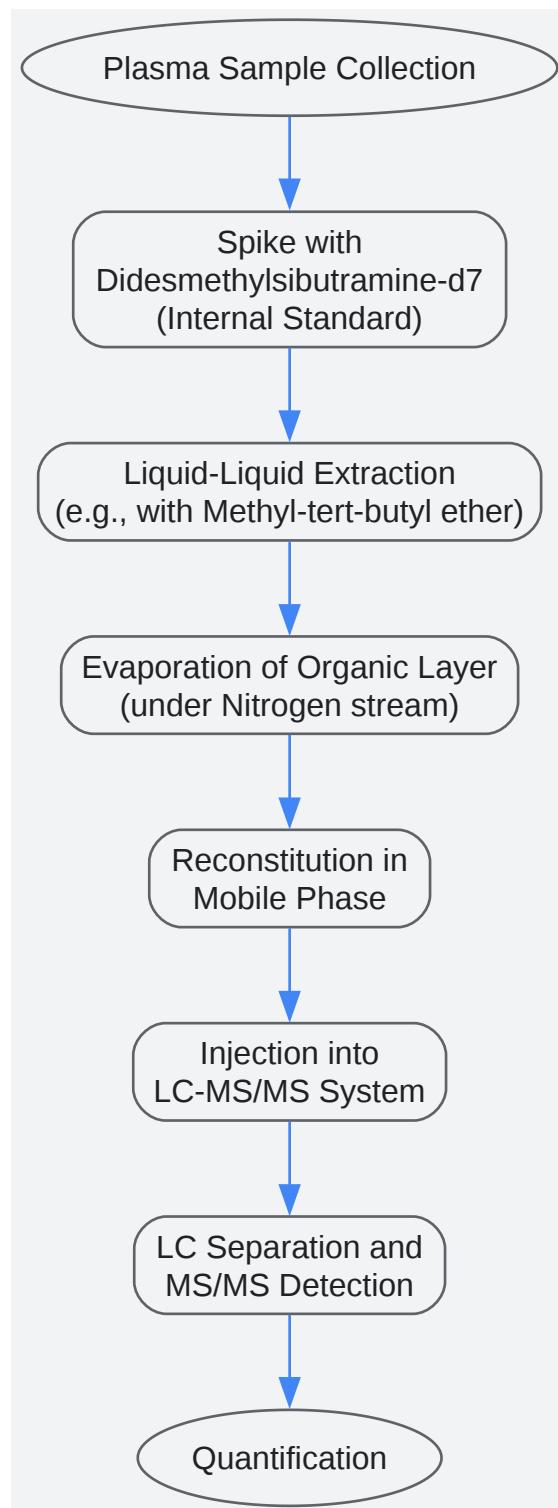
Caption: Metabolic pathway of Sibutramine to Didesmethylsibutramine.

Experimental Protocols

Analytical Method for Quantification in Human Plasma

A common method for the quantification of Didesmethylsibutramine in human plasma is Liquid Chromatography with tandem mass spectrometry (LC-MS/MS). **Didesmethylsibutramine-d7** is an ideal internal standard for this assay.

Experimental Workflow:



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Caption: LC-MS/MS analytical workflow for Didesmethylsibutramine.

Table 8: Example LC-MS/MS Parameters

Parameter	Value
LC Column	Zorbax SB-C18 (4.6 mm × 75 mm, 3.5 µm)
Mobile Phase	5 mM ammonium formate : acetonitrile (10:90, v/v)
Flow Rate	0.6 mL/min
Injection Volume	20 µL
Ionization Mode	Electrospray Ionization (ESI), Positive
Detection Mode	Multiple Reaction Monitoring (MRM)
MRM Transition (Didesmethylsibutramine)	m/z 252.2 → 124.9

Note: This is an example protocol and specific parameters may vary between laboratories.

Concluding Remarks

Didesmethylsibutramine-d7 is a critical tool for the accurate quantification of the active metabolite of Sibutramine in biological matrices. While a comprehensive safety profile for the deuterated compound is not available, the data from its non-deuterated analog suggests that it should be handled with care in a laboratory setting, following standard safety protocols for pharmaceutical compounds. The provided analytical workflow and metabolic pathway information serve as a valuable resource for researchers in the fields of pharmacology, toxicology, and drug metabolism.

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